

Application Notes & Protocols: Preclinical PET Imaging with Scandium-44 Labeled Molecules

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Compound of Interest

Compound Name: Scandium-49

CAS No.: 14391-97-0

Cat. No.: B1217030

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A Note on the Radionuclide Selection: The initial request specified **Scandium-49** (Sc-49). Our comprehensive review of current scientific literature indicates that Sc-49 is not utilized for preclinical imaging. Sc-49 has a short half-life of 57.2 minutes and decays via beta-minus (β^-) emission, which is not suitable for Positron Emission Tomography (PET) or Single-Photon Emission Computed Tomography (SPECT) imaging[1][2]. The premier scandium radioisotope for PET imaging is Scandium-44 (Sc-44), owing to its favorable decay characteristics and its role in "theranostics"[3][4][5]. Therefore, these application notes and protocols have been developed for Scandium-44 to provide relevant and actionable information for researchers.

Application Notes

Introduction to Scandium-44 for Preclinical PET Imaging

Scandium-44 has emerged as a highly promising radionuclide for Positron Emission Tomography (PET), offering a valuable alternative to more established radiometals like Gallium-68 (Ga-68)[6][7][8]. Its decay properties are well-suited for high-resolution preclinical imaging, and its production is feasible through both cyclotrons and $^{44}\text{Ti}/^{44}\text{Sc}$ generators[3][4][9].

The key advantages of Scandium-44 include:

- **Optimal Half-Life:** With a half-life of approximately 4.04 hours, Sc-44 is ideal for labeling molecules like peptides, nanobodies, and antibody fragments that require several hours to achieve optimal tumor-to-background contrast[3][9][10]. This timeframe allows for centralized production and distribution to nearby facilities[11].
- **High-Resolution Imaging:** Sc-44 has a lower average positron energy (E_{β^+} average: 632 keV) compared to Ga-68, which can result in better spatial resolution in PET images, a significant advantage in small-animal imaging[3][12][13].
- **Theranostic Applications:** Sc-44 is the diagnostic partner in a true "theranostic pair" with Scandium-47 (Sc-47), a β^- emitter suitable for targeted radionuclide therapy. Using the same targeting molecule labeled with either Sc-44 (for imaging and dosimetry) or Sc-47 (for therapy) ensures identical pharmacokinetics, embodying the principle of personalized medicine[3][4][9][11][12].

Chelator Chemistry for Scandium-44

The stable incorporation of the Sc^{3+} ion into a targeting molecule is critical. Like other trivalent metals used in nuclear medicine (e.g., Lu-177, Y-90), scandium requires a bifunctional chelator to form a stable complex.

- **Macrocyclic Chelators:** The most common and robust chelator for Scandium-44 is DOTA (1,4,7,10-tetraazacyclododecane-1,4,7,10-tetraacetic acid) and its derivatives. DOTA forms highly stable complexes with Sc-44, making it suitable for a wide range of targeting molecules, especially peptides like PSMA inhibitors and somatostatin analogues[11][14]. Radiolabeling with DOTA-conjugated molecules typically requires heating.
- **Acyclic Chelators:** For temperature-sensitive molecules such as antibodies and some proteins, acyclic chelators like DTPA (diethylenetriaminepentaacetic acid) and its derivatives can be employed, often allowing for successful radiolabeling at room temperature[9][10].

Common Targeting Molecules & Pathways

Sc-44 can be conjugated to various molecules to image specific biological targets and pathways.

- **Prostate-Specific Membrane Antigen (PSMA):** Small molecules like PSMA-617 that target PSMA, a cell surface protein overexpressed in prostate cancer, are frequently labeled with Sc-44. This allows for the visualization of tumors and the assessment of PSMA expression prior to therapy[8][15]. PSMA is known to modulate cell survival signals, including the PI3K-AKT pathway[4][16].
- **Integrin $\alpha\beta3$:** Peptides containing the Arg-Gly-Asp (RGD) sequence target integrin $\alpha\beta3$, which is overexpressed on endothelial cells during tumor angiogenesis. Sc-44 labeled RGD peptides are effective tools for imaging the tumor neovasculature[5][11].
- **Somatostatin Receptors (SSTRs):** Peptides like DOTATOC and DOTATATE are used to image neuroendocrine tumors that overexpress SSTRs. Sc-44 provides a longer-lived alternative to Ga-68 for this application.

Quantitative Data Summary

The following tables summarize typical quantitative data obtained during the development of Sc-44 labeled radiopharmaceuticals.

Table 1: Radiolabeling Performance and Stability of ^{44}Sc -Labeled Molecules

Radiopharmaceutical	Precursor Amount	Radiolabeling Conditions	Radiochemical Yield (RCY)	Molar Activity	In Vitro Serum Stability (Timepoint)	Reference(s)
^{44}Sc -PSMA-617	18 nmol	95 °C, 20 min, pH 4.5	$\geq 98\%$	6.7 ± 0.8 MBq/nmol	$>95\%$ (24 h)	[8]
^{44}Sc -DOTA-(cRGD) ₂	2.6 nmol	90 °C, 15-30 min, pH 4.5	$>90\%$	>7.1 MBq/nmol	Not Reported	
^{44}Sc -DOTATATE	1:500 (metal:ligand)	70 °C, 20 min, pH 4-6	$\sim 99\%$	Not Reported	Stable up to 25 h	[14]

| [^{44}Sc]Sc-DTPA-Nanobody | Not Specified | Room Temp | $73.6 \pm 12.1\%$ | Not Reported | $>95\%$ (8 h) | [\[10\]](#) |

Table 2: Preclinical Biodistribution of [^{44}Sc]Sc-DOTA-(cRGD) $_2$ in U87MG Tumor-Bearing Mice

Data represents the mean percentage of the injected dose per gram of tissue (%ID/g) $\pm$ standard deviation (n=3).

Organ	0.5 h post-injection	2 h post-injection	4 h post-injection
Blood	1.35 ± 0.17	0.40 ± 0.12	0.20 ± 0.08
Heart	0.70 ± 0.09	0.27 ± 0.10	0.16 ± 0.07
Lungs	1.18 ± 0.21	0.49 ± 0.19	0.28 ± 0.11
Liver	1.10 ± 0.15	0.81 ± 0.31	0.65 ± 0.29
Spleen	0.59 ± 0.08	0.30 ± 0.11	0.21 ± 0.09
Kidneys	3.96 ± 0.55	2.92 ± 1.12	2.15 ± 0.94
Muscle	0.55 ± 0.07	0.23 ± 0.09	0.15 ± 0.06
Bone	0.98 ± 0.13	0.65 ± 0.24	0.50 ± 0.21
Tumor	3.93 ± 1.19	3.07 ± 1.17	3.00 ± 1.25

(Data adapted from Hernandez et al., Molecular Pharmaceutics, 2014)[\[5\]](#)[\[11\]](#)

Experimental Protocols

Protocol for Radiolabeling of a DOTA-Peptide with ^{44}Sc

This protocol provides a general method for labeling a DOTA-conjugated peptide (e.g., PSMA-617, DOTATATE) with Scandium-44.

Materials:

- Scandium-44 (as $^{44}\text{ScCl}_3$ in dilute HCl, from a generator or cyclotron)
- DOTA-conjugated peptide (e.g., PSMA-617) at a known concentration (e.g., 1 mg/mL)

- Sodium acetate buffer (0.5 M, pH 4.5)
- Metal-free water and reaction vials
- Heating block set to 95 °C
- Radiochemical quality control system (e.g., radio-HPLC or radio-TLC)

Procedure:

- In a sterile, metal-free reaction vial, add 10-25 nmol of the DOTA-peptide precursor.
- Add 150-250 µL of sodium acetate buffer to the vial to maintain a pH of approximately 4.5.
- Carefully add the desired activity of $^{44}\text{ScCl}_3$ solution (e.g., 50-150 MBq) to the reaction vial.
- Gently vortex the mixture.
- Place the vial in the heating block at 95 °C for 15-20 minutes[7][8].
- After incubation, remove the vial and allow it to cool to room temperature.
- Perform radiochemical quality control (see Protocol 3.2) to determine the radiochemical yield (RCY).
- If necessary, the final product can be purified using a C18 Sep-Pak cartridge to remove unlabeled ^{44}Sc and other impurities. Elute the cartridge first with water to remove unbound ^{44}Sc , then elute the desired product with an ethanol/water solution.

Protocol for Quality Control of [^{44}Sc]Sc-DOTA-Peptide

Method: Radio-HPLC

- System: A High-Performance Liquid Chromatography (HPLC) system equipped with a suitable C18 column and in-line radioactivity and UV detectors.
- Mobile Phase: A gradient of Solvent A (water + 0.1% Trifluoroacetic acid) and Solvent B (acetonitrile + 0.1% Trifluoroacetic acid).

- Procedure: a. Inject a small aliquot (10-20 μL) of the final reaction mixture onto the HPLC column. b. Run the gradient method to separate the components. c. The unlabeled peptide will be detected by the UV detector. d. The radiolabeled peptide ($[\text{}^{44}\text{Sc}]\text{Sc-DOTA-Peptide}$) and any free ^{44}Sc will be detected by the radioactivity detector. e. Calculate the Radiochemical Purity (RCP) by integrating the area under the desired product peak and dividing it by the total integrated radioactivity. A successful labeling should yield an RCP of >95%.

Protocol for a Preclinical PET/CT Imaging Study

This protocol describes a typical imaging workflow for a ^{44}Sc -labeled molecule in a tumor-bearing mouse model.

Materials & Equipment:

- Tumor-bearing mice (e.g., nude mice with subcutaneous xenografts)
- $[\text{}^{44}\text{Sc}]\text{Sc}$ -labeled radiopharmaceutical, formulated in sterile saline for injection
- Anesthesia system (e.g., isoflurane inhalation)
- Small-animal PET/CT scanner
- Insulin syringes for injection

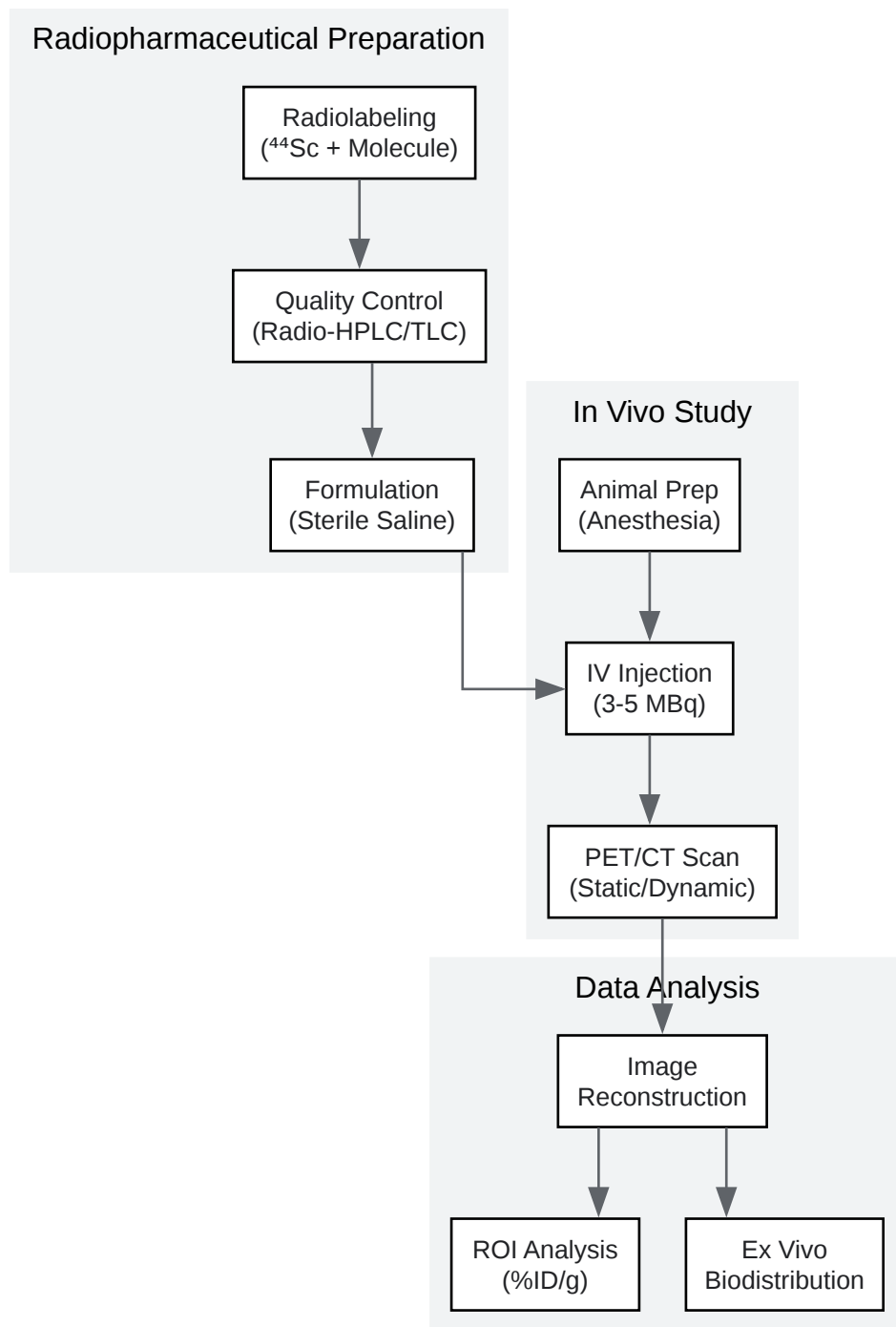
Procedure:

- Animal Preparation: Anesthetize the mouse using 1.5-2.0% isoflurane in oxygen. Maintain anesthesia throughout the injection and imaging procedure. Place the animal on the scanner bed with monitoring for temperature and respiration.
- Radiotracer Administration: Administer approximately 3-5 MBq of the $[\text{}^{44}\text{Sc}]\text{Sc}$ -labeled radiopharmaceutical via intravenous (tail vein) injection. Record the exact injected dose and time of injection.
- Anatomical Scan (CT): Perform a low-dose CT scan for anatomical co-registration and attenuation correction[5]. Typical settings might be 80 kV and 900 μA [5].

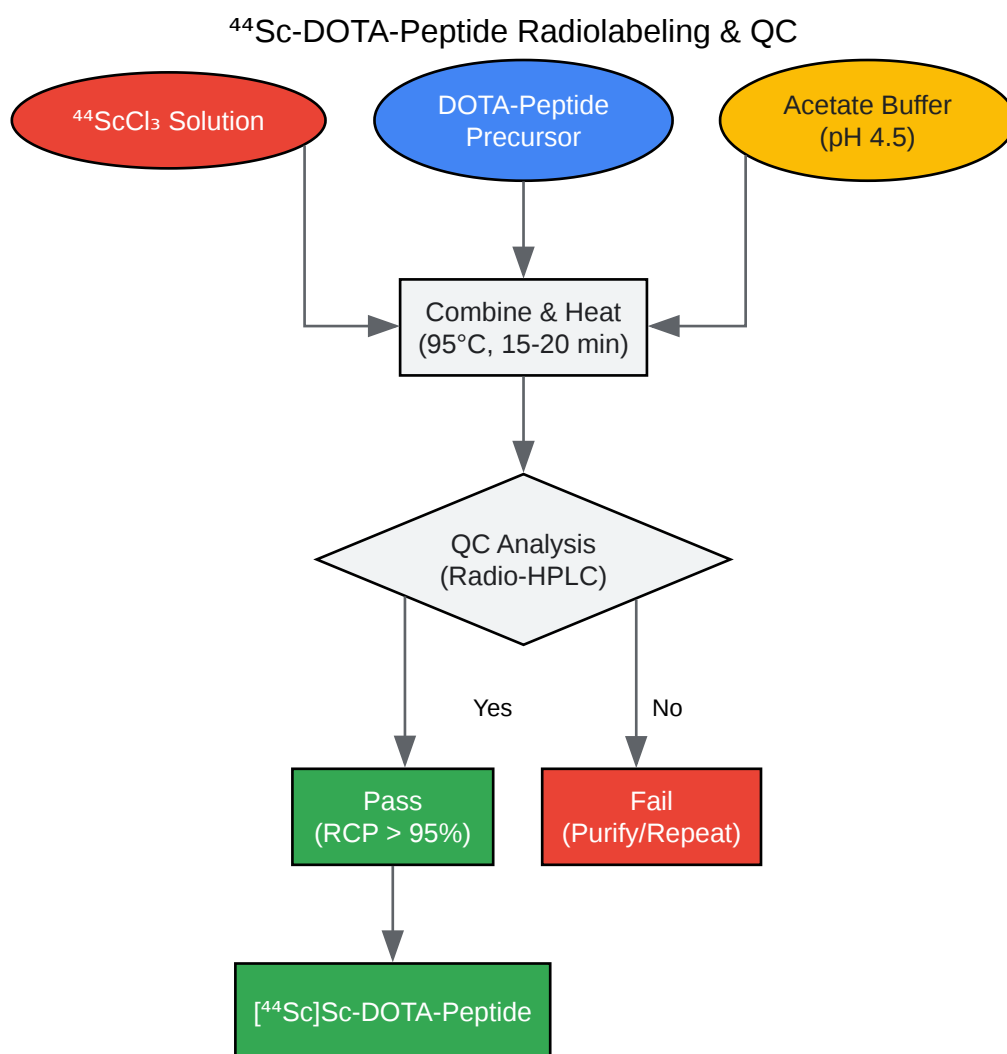
- **PET Scan Acquisition:** Begin the PET scan at the desired time point post-injection (p.i.). For molecules with rapid pharmacokinetics like peptides, dynamic scanning can begin immediately after injection, followed by static scans at later time points (e.g., 45 min, 2 h, 4 h p.i.)^[5]. A typical static scan duration is 15-30 minutes.
- **Image Reconstruction:** Reconstruct the PET data using an appropriate algorithm (e.g., OSEM3D/MAP), applying corrections for attenuation (from the CT data), scatter, and decay^[5].
- **Data Analysis:** a. Fuse the PET and CT images for anatomical localization of radioactivity. b. Draw regions of interest (ROIs) over the tumor and major organs (e.g., kidneys, liver, muscle). c. Calculate the radioactivity concentration in each ROI, typically expressed as a percentage of the injected dose per gram of tissue (%ID/g), assuming a tissue density of 1 g/cm³.

Visualizations (Graphviz)

Signaling & Experimental Workflows

General Workflow for Preclinical PET Imaging with ^{44}Sc -Molecules[Click to download full resolution via product page](#)

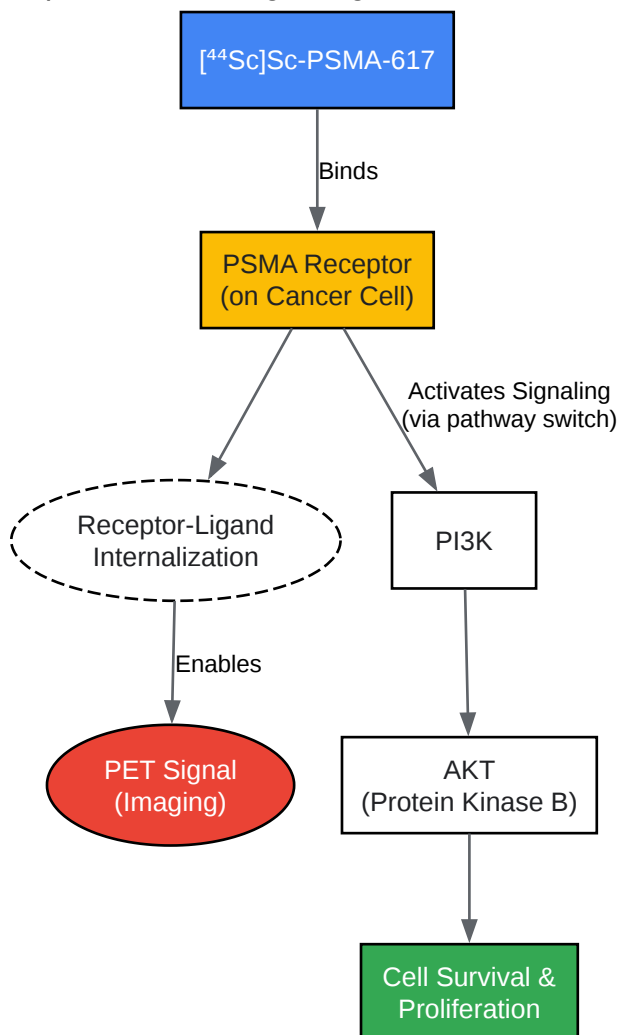
Caption: Preclinical imaging workflow from radiolabeling to data analysis.



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Caption: Radiolabeling of a DOTA-peptide with Scandium-44.

Simplified PSMA Signaling in Prostate Cancer



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Caption: PSMA ligand binding leads to cell survival signals and PET detection.

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